

# Glycidyl butyrate proper disposal procedures

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Compound of Interest		
Compound Name:	Glycidyl butyrate	
Cat. No.:	B011441	Get Quote

Proper disposal of **glycidyl butyrate** is essential for maintaining laboratory safety and ensuring environmental compliance. As a combustible liquid that is harmful if swallowed and can cause skin, eye, and respiratory irritation, **glycidyl butyrate** must be managed as a hazardous chemical from the moment it is designated as waste.[1][2][3]

This guide provides detailed, step-by-step procedures for the safe handling and disposal of **glycidyl butyrate**, tailored for researchers, scientists, and drug development professionals. Adherence to these protocols, in conjunction with institutional and local regulations, is critical for safe laboratory operations.

#### Immediate Safety and Handling Protocols

Before handling **glycidyl butyrate** waste, ensure all necessary safety measures are in place.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical safety goggles or a face shield, protective gloves (e.g., nitrile), and a lab coat.[1] Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[1]
- Emergency Equipment: Ensure that an eyewash station and a safety shower are readily accessible in the immediate work area.[1][2]
- Ignition Sources: **Glycidyl butyrate** is a combustible liquid.[1][2] All potential sources of ignition, such as open flames, hot surfaces, and sparks, must be eliminated from the storage and handling areas.[1][2]



# **Glycidyl Butyrate Properties and Hazards**

A summary of key quantitative data for **glycidyl butyrate** is provided below. This information is critical for accurate hazard assessment and waste classification.

Property	Data	
CAS Number	60456-26-0[1][3][4][5][6]	
Molecular Formula	C7H12O3[3]	
Molecular Weight	144.17 g/mol [3]	
Flash Point	84 °C - 90 °C (183 °F - 194 °F)[2][3]	
Boiling Point	197 °C (lit.)[3]	
Density	~1.03 g/mL at 20 °C[3]	
Combustible Liquid (Category 4)[1][2], Toxicity, Oral (Category 4)[1][2], Skin Ir (Category 2)[1][2], Eye Irritant (Category 2), Specific Target Organ Toxicity - Sin Exposure (Category 3, Respiratory Sys [2][3]		

## **Step-by-Step Disposal Procedure**

The proper disposal of **glycidyl butyrate** is a multi-step process that requires careful attention to waste classification, containment, and regulatory compliance.

# **Experimental Protocol: Waste Collection and Containment**

This protocol outlines the standard methodology for collecting and storing **glycidyl butyrate** waste prior to disposal.

 Waste Determination: Chemical waste generators must first determine if the discarded glycidyl butyrate is classified as hazardous waste according to federal, state, and local

#### Safety Operating Guide





regulations.[1][2][5] Given its characteristics as a combustible liquid and irritant, it is typically managed as hazardous waste.[1][2][7][8]

- Container Selection: Use only appropriate, chemically compatible containers for waste collection.[7] The container must be in good condition, free of leaks, and have a tightly sealing cap.[9]
- Handling Spills and Residues:
  - For small spills, absorb the material using an inert absorbent such as vermiculite, dry sand, or earth.[1][5]
  - Do not use combustible materials like paper towels for the initial absorption of large quantities.
  - Collect the absorbent material and any contaminated debris into a suitable container for disposal.[1][5]
  - Prevent the spilled material from entering drains or waterways. [5][6]
- Labeling: As soon as waste is added to the container, it must be clearly labeled. Use a hazardous waste tag that includes:
  - The words "Hazardous Waste"
  - The full chemical name: "Glycidyl butyrate"
  - The specific hazard characteristics (e.g., "Combustible," "Irritant")[7]
  - The date accumulation started.
- Storage:
  - Keep waste containers tightly closed at all times, except when adding waste. [7][8][9]
  - Store the sealed containers in a designated, well-ventilated satellite accumulation area.
  - Ensure the storage area is away from heat and ignition sources.



• Segregate glycidyl butyrate waste from incompatible materials.[8]

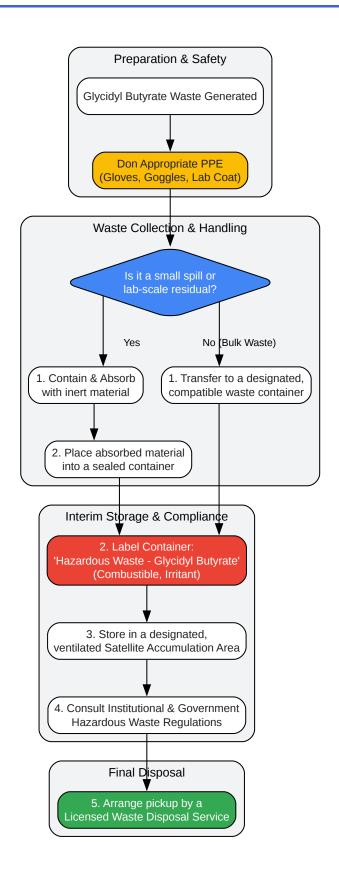
#### **Final Disposal Plan**

- Consult Regulations: It is mandatory for the waste generator to consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal procedures.[1][2][5]
- Professional Disposal Service: Arrange for the collection of the waste by a licensed and approved waste disposal company.[1][5][6][10] Do not attempt to dispose of glycidyl butyrate through the standard sewer or municipal trash systems.[5]
- Documentation: Maintain records of all hazardous waste disposal as required by your institution and regulatory agencies.

## **Disposal Workflow Visualization**

The following diagram illustrates the logical workflow for the proper disposal of **glycidyl butyrate**.





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Caption: Workflow for the safe disposal of glycidyl butyrate waste.



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#### References

- 1. fishersci.com [fishersci.com]
- 2. fishersci.com [fishersci.com]
- 3. (R)-(-)-丁酸缩水甘油酯 96% | Sigma-Aldrich [sigmaaldrich.com]
- 4. (R)-Glycidyl butyrate Safety Data Sheet [chemicalbook.com]
- 5. aksci.com [aksci.com]
- 6. aksci.com [aksci.com]
- 7. ehrs.upenn.edu [ehrs.upenn.edu]
- 8. cdn.vanderbilt.edu [cdn.vanderbilt.edu]
- 9. EHSO Manual 2025-2026 Hazardous Waste [labman.ouhsc.edu]
- 10. mmbio.byu.edu [mmbio.byu.edu]
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